

A Comparative Guide to Analytical Procedures for N-Nitroso Finerenone Quantification

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Compound of Interest

Compound Name: *N-Nitroso Finerenone*

Cat. No.: *B16091999*

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For researchers, scientists, and drug development professionals, ensuring the safety and quality of pharmaceutical products is paramount. The presence of N-nitrosamine impurities, such as **N-Nitroso Finerenone**, a potential impurity in the drug Finerenone, is a critical concern due to their classification as probable human carcinogens. Regulatory bodies, including the U.S. Food and Drug Administration (FDA), have set stringent acceptable intake (AI) limits for these impurities, necessitating highly sensitive and validated analytical methods for their quantification. The FDA's current AI limit for **N-Nitroso Finerenone** is 1500 ng/day.^[1] This guide provides a comprehensive comparison of analytical procedures for the quantification of **N-Nitroso Finerenone**, offering insights into their performance, detailed experimental protocols, and visual workflows to aid in method selection and implementation.

Comparison of Analytical Techniques

The primary analytical techniques for the quantification of nitrosamine impurities include Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), Gas Chromatography-Mass Spectrometry (GC-MS), and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV). The choice of method depends on factors such as the volatility and thermal stability of the analyte, the complexity of the sample matrix, and the required sensitivity.

LC-MS/MS is generally considered the gold standard for the analysis of non-volatile and thermally labile nitrosamines like **N-Nitroso Finerenone** due to its high sensitivity and specificity. GC-MS is more suitable for volatile nitrosamines and may require derivatization for non-volatile compounds, which can add complexity to the sample preparation process. HPLC-UV is a more accessible technique but often lacks the sensitivity required to detect nitrosamine impurities at the low levels mandated by regulatory agencies.

The following tables summarize the performance characteristics of these analytical techniques based on data from studies on **N-Nitroso Finerenone** and other structurally similar N-nitrosamine drug substance-related impurities (NDSRIs).

Table 1: Performance Comparison of Analytical Techniques for **N-Nitroso Finerenone** Quantification

Parameter	LC-MS/MS	GC-MS	HPLC-UV
Limit of Detection (LOD)	0.0040 µg/mL - 0.2 ng/mL	~0.005 µg/g (for volatile nitrosamines)	10-20 ng/mL
Limit of Quantitation (LOQ)	0.0060 µg/mL - 0.5 ng/mL	~0.015 µg/g (for volatile nitrosamines)	10-20 ng/mL
**Linearity (R ²) **	>0.99	>0.99	>0.999
Accuracy (% Recovery)	94.5 - 116.5%	80 - 120%	85.8 - 101.8%
Precision (%RSD)	< 15%	< 15%	< 7.51%
Applicability to N-Nitroso Finerenone	High	Low (due to non-volatility)	Low (due to insufficient sensitivity)

Experimental Protocols

Detailed methodologies are crucial for the successful implementation and validation of any analytical procedure. Below are representative experimental protocols for the quantification of **N-Nitroso Finerenone** using LC-MS/MS, GC-MS, and HPLC-UV.

LC-MS/MS Method for N-Nitroso Finerenone

This method is adapted from validated procedures for other N-nitrosamine drug substance-related impurities and is expected to be suitable for **N-Nitroso Finerenone**.

- Sample Preparation:
 - Accurately weigh approximately 50 mg of the Finerenone drug substance into a 50 mL volumetric flask.
 - Add a suitable solvent (e.g., methanol or a mixture of methanol and water) to dissolve the sample.
 - Spike the solution with an appropriate internal standard (e.g., **N-Nitroso Finerenone-d4**) to a final concentration of 100 ng/mL.
 - Dilute to volume with the solvent and mix well.
 - Filter the solution through a 0.22 µm syringe filter into an HPLC vial.
- Chromatographic Conditions:
 - Instrument: UHPLC system coupled with a triple quadrupole mass spectrometer.
 - Column: A suitable C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm).
 - Mobile Phase A: 0.1% Formic acid in water.
 - Mobile Phase B: 0.1% Formic acid in methanol.
 - Gradient Elution: A suitable gradient to separate **N-Nitroso Finerenone** from the Finerenone API and other impurities.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40 °C.
 - Injection Volume: 5 µL.
- Mass Spectrometric Conditions:

- Ionization Source: Electrospray Ionization (ESI) in positive ion mode.
- Scan Type: Multiple Reaction Monitoring (MRM).
- Precursor Ion > Product Ion: Specific transitions for **N-Nitroso Finerenone** and its internal standard would need to be determined.
- Source Parameters: Optimized for maximum sensitivity.

GC-MS Method for Volatile Nitrosamines (for comparative purposes)

While not ideal for **N-Nitroso Finerenone** due to its non-volatile nature, this protocol for volatile nitrosamines illustrates the general GC-MS workflow.

- Sample Preparation (Headspace):
 - Weigh a suitable amount of the drug substance into a headspace vial.
 - Add a solvent such as N-methyl-2-pyrrolidone (NMP) or a basic solution to dissolve or suspend the sample.[\[2\]](#)
 - Seal the vial and heat in a headspace autosampler to allow volatile nitrosamines to partition into the gas phase.[\[2\]](#)
- GC-MS Conditions:
 - Instrument: Gas chromatograph coupled with a triple quadrupole mass spectrometer.
 - Column: A low-polarity column suitable for nitrosamine analysis.
 - Carrier Gas: Helium.
 - Inlet Temperature: 250 °C.
 - Oven Temperature Program: A suitable temperature gradient to separate the analytes.
 - Ion Source: Electron Ionization (EI).

- Acquisition Mode: Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM).

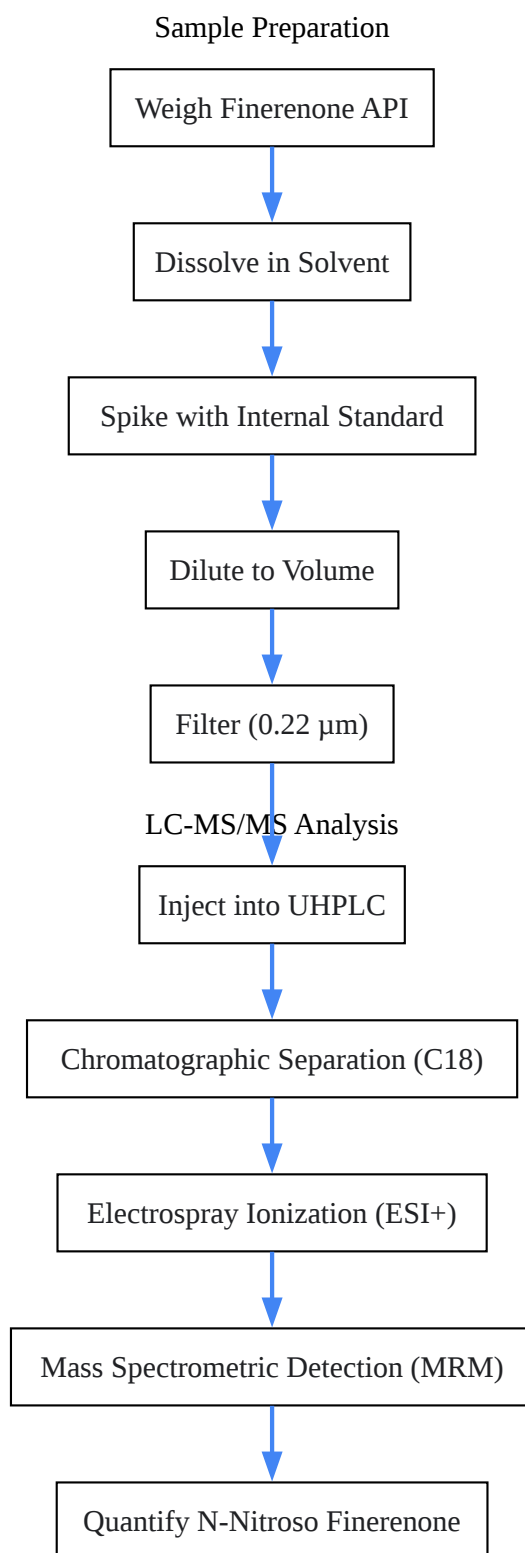
HPLC-UV Method for Nitrosamine Impurities

This method, while potentially not sensitive enough for **N-Nitroso Finerenone** at required levels, can be used for screening or for products with higher acceptable limits.

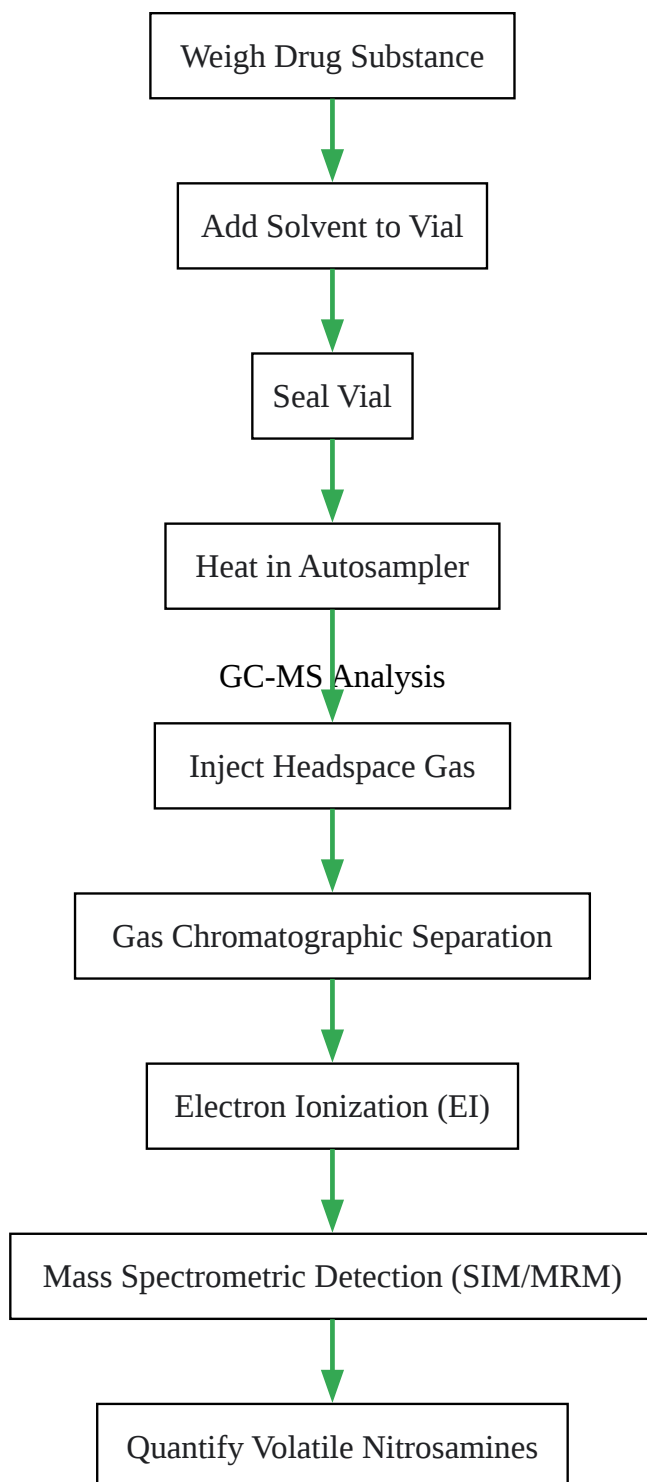
- Sample Preparation:
 - Prepare a stock solution of the Finerenone drug substance in a suitable diluent (e.g., a mixture of water and methanol).
 - Prepare calibration standards by spiking the diluent with known concentrations of **N-Nitroso Finerenone** reference standard.
 - Filter all solutions through a 0.45 µm syringe filter.
- Chromatographic Conditions:
 - Instrument: High-Performance Liquid Chromatography system with a UV detector.
 - Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).[\[3\]](#)
 - Mobile Phase: A mixture of water and methanol (e.g., 60:40 v/v).[\[3\]](#)
 - Flow Rate: 1.0 mL/min.[\[3\]](#)
 - Detection Wavelength: Approximately 230 nm.[\[3\]](#)
 - Injection Volume: 20 µL.

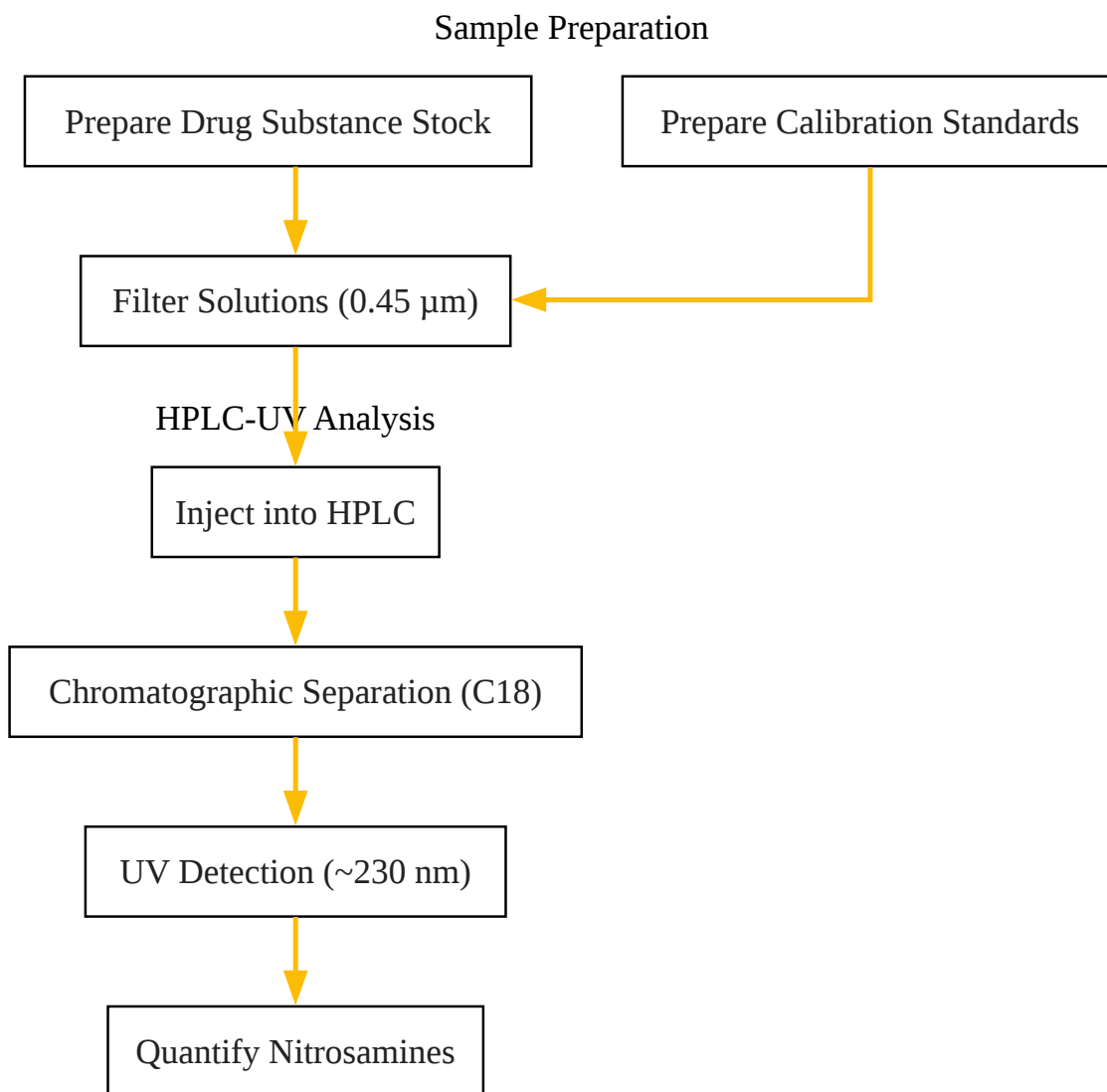
Visualizing the Analytical Workflows

To further clarify the experimental processes, the following diagrams, generated using Graphviz, illustrate the logical flow of each analytical procedure.



Sample Preparation (Headspace)





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References

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- [2. benchchem.com \[benchchem.com\]](#)
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